

# A Comprehensive Guide to the Proper Disposal of Pravastatin Lactone-D3

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## Compound of Interest

Compound Name: Pravastatin Lactone-D3

Cat. No.: B562803

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a detailed, step-by-step guide for the proper disposal of **Pravastatin Lactone-D3**, a deuterated derivative of a statin compound. Adherence to these procedures will promote a safe laboratory environment and ensure compliance with relevant regulations.

## I. Immediate Safety and Hazard Assessment

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for **Pravastatin Lactone-D3**. The primary hazard identified is that it is harmful if swallowed[1]. Therefore, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, must be worn at all times when handling this compound. All handling of the solid material should be performed in a manner that avoids dust generation[1].

## II. Waste Classification: A Critical First Step

The disposal pathway for any chemical is determined by its classification as either hazardous or non-hazardous waste, as defined by the Resource Conservation and Recovery Act (RCRA) and implemented by the Environmental Protection Agency (EPA).

**Pravastatin Lactone-D3** is not explicitly listed as a P- or U-series hazardous waste by the RCRA. Its primary hazard is acute toxicity if ingested. However, for a pharmaceutical

compound to be classified as RCRA hazardous waste due to toxicity, it must exhibit this characteristic through a specific test known as the Toxicity Characteristic Leaching Procedure (TCLP). It is unlikely that a research quantity of **Pravastatin Lactone-D3** would be subjected to this test.

Therefore, in a research laboratory setting, **Pravastatin Lactone-D3** is typically managed as a non-hazardous pharmaceutical waste. However, it is imperative to adhere to your institution's specific waste management guidelines, as some institutions may have policies to treat all pharmaceutical waste as hazardous.

Consideration for Deuterated Compounds: The presence of deuterium does not alter the chemical reactivity or toxicity of the molecule in a way that would affect its waste classification. Therefore, the disposal procedure for **Pravastatin Lactone-D3** is the same as for non-deuterated Pravastatin Lactone.

### III. Step-by-Step Disposal Procedure for Pravastatin Lactone-D3

The following procedure outlines the recommended steps for the safe collection and disposal of **Pravastatin Lactone-D3** as non-hazardous pharmaceutical waste.

#### 1. Waste Collection and Containerization:

- **Container Selection:** Use a designated, leak-proof, and chemically compatible waste container with a secure, tight-fitting lid. The original product container can be used if it is in good condition.
- **Labeling:** Immediately label the waste container with "Non-Hazardous Pharmaceutical Waste" and "**Pravastatin Lactone-D3**". Include the name of the principal investigator, laboratory location, and the date of accumulation.
- **Segregation:** Do not mix **Pravastatin Lactone-D3** waste with other waste streams, particularly hazardous waste.

#### 2. Waste Storage:

- Location: Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of laboratory personnel.
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of accumulation.

### 3. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): When the container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS department or the contracted waste disposal service.
- Provide Information: Be prepared to provide the EHS office with the chemical name, quantity, and a copy of the SDS.

### 4. Final Disposal Method:

- Incineration: The most common and environmentally responsible method for disposing of non-hazardous pharmaceutical waste is high-temperature incineration by a licensed waste management facility. This process ensures the complete destruction of the active pharmaceutical ingredient.

## IV. Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data for **Pravastatin Lactone-D3**.

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>
Molecular Weight	409.53 g/mol
CAS Number	1217769-04-4
GHS Hazard Statement	H302: Harmful if swallowed
GHS Precautionary Statement	P301/P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
GHS Precautionary Statement	P330: Rinse mouth.
GHS Precautionary Statement	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

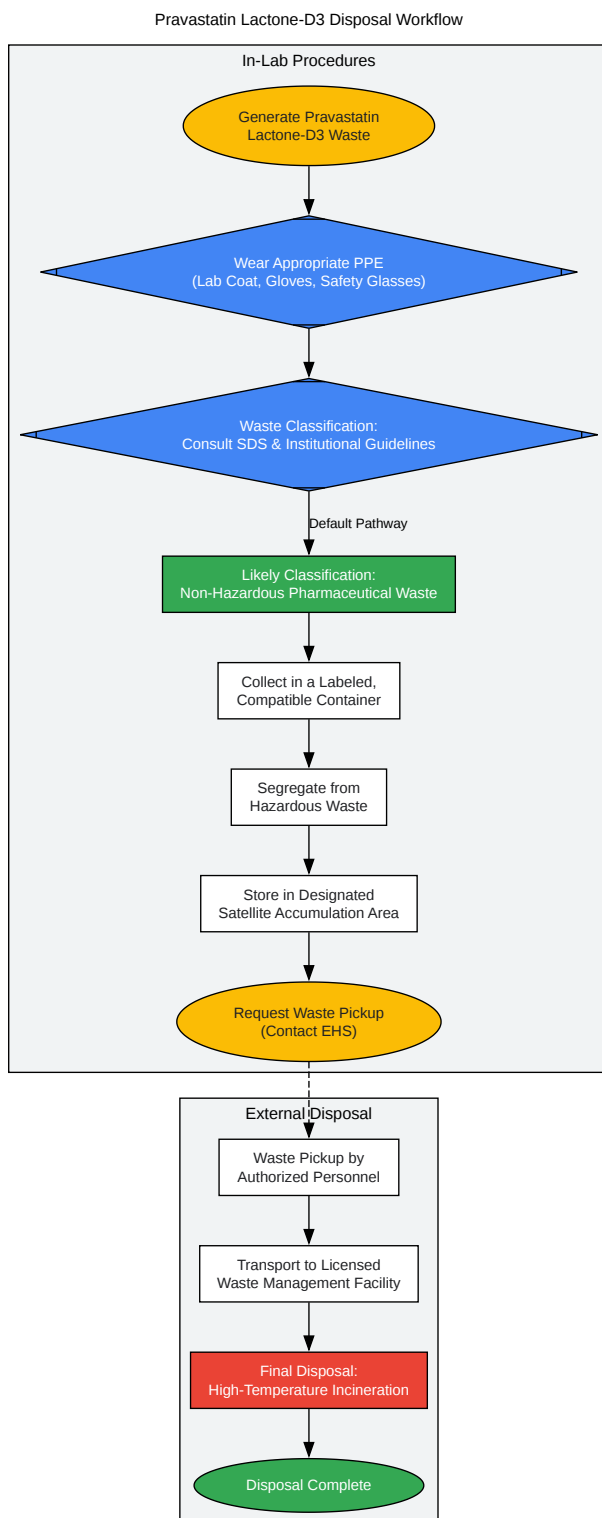
Data sourced from supplier Safety Data Sheets.[\[1\]](#)

## V. Experimental Protocols

This document provides procedural guidance for disposal and does not cite specific experimental protocols involving the use of **Pravastatin Lactone-D3**. Researchers using this compound should develop their own experimental protocols that include a comprehensive plan for waste management from the outset.

## VI. Visual Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Pravastatin Lactone-D3**.



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Caption: Disposal workflow for **Pravastatin Lactone-D3**.

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## References

- 1. chem.ubc.ca [chem.ubc.ca]
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